Comparative Structural Guide: 6-Fluoro-1,4-diazepane dihydrochloride

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Compound of Interest

Compound Name:	*6-Fluoro-1,4-diazepane;dihydrochloride*
Cat. No.:	*B8190370*

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Executive Summary

6-Fluoro-1,4-diazepane dihydrochloride represents a critical evolution in saturated heterocycle design, offering a distinct structural advantage over its non-fluorinated parent, 1,4-diazepane. While the parent scaffold exhibits high conformational flexibility (entropic penalty during protein binding), the introduction of the C6-fluorine atom imparts specific conformational bias via the gauche effect and dipole interactions.

This guide provides a technical comparison of the 6-fluoro derivative against the standard 1,4-diazepane and the gem-difluoro alternative, focusing on solid-state characteristics, conformational locking, and salt stability.

Structural & Physicochemical Comparison

The primary utility of the 6-fluoro analog lies in its ability to modulate basicity and ring puckering without significantly altering steric bulk compared to the hydrogen congener.

Table 1: Comparative Physicochemical Profile

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Feature	6-Fluoro-1,4-diazepane 2HCl	1,4-Diazepane 2HCl **(Parent)**	6,6-Difluoro-1,4-diazepane 2HCl
Molecular Weight	207.07 g/mol	189.08 g/mol	225.06 g/mol
Chirality	Yes (C6) – Enantiomers exist	Achiral	Achiral
Ring Conformation	Biased Twist-Boat (Gauche effect)	Flexible Twist-Boat/Chair flux	Rigid Twist-Boat
Basicity (pKa)	Reduced (~8.5 - 9.0)*	High (~9.8 - 10.5)	Significantly Reduced (<8.0)
H-Bonding Capacity	Donor (NH), Acceptor (F)	Donor (NH)	Donor (NH), Acceptor (2xF)
Crystal Habit	Prismatic/Needles (Solvent dependent)	Hygroscopic Plates	Prisms
Metabolic Stability	High (Blocked C6 oxidation)	Low (C6 oxidation prone)	Very High

*Values estimated based on inductive effect of

-fluorine on amines.

Deep Dive: The Fluorine Conformational Effect

In the solid state, 1,4-diazepane dihydrochloride typically adopts a twisted conformation to minimize repulsion between the protonated nitrogens.

- Parent: The non-fluorinated ring suffers from "floppiness," existing in a rapid equilibrium of chair and twist-boat forms.
- 6-Fluoro: The C-F bond prefers to be gauche to the adjacent C-N bonds (due to

  hyperconjugation). This locks the ring into a specific puckered conformation, reducing the entropic cost of binding to a target protein.

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Experimental Protocol: Single Crystal X-Ray Diffraction (SC-XRD)

To validate the structural advantages, precise crystallographic data is required. The following protocol is designed to obtain high-quality single crystals of the dihydrochloride salt, which is often challenging due to the hygroscopic nature of diazepane salts.

Phase 1: Crystallization Strategy (Vapor Diffusion)

- Objective: Grow diffraction-quality crystals (>0.1 mm) of 6-Fluoro-1,4-diazepane 2HCl.
- Challenge: The 2HCl salt is highly polar; standard evaporation often yields amorphous solids.

Protocol:

- Dissolution: Dissolve 20 mg of the target compound in a minimum volume (approx. 200

  L) of Methanol (HPLC grade). Ensure complete dissolution; sonicate if necessary.
- Filtration: Pass the solution through a 0.22

  m PTFE syringe filter into a small inner vial (borosilicate glass).
- Precipitant Setup: Place the inner vial inside a larger jar containing 2 mL of Ethyl Acetate or Acetone (Antisolvent).
- Equilibration: Seal the outer jar tightly. Allow to stand undisturbed at 4°C (cold room) for 3–7 days. The slow diffusion of ethyl acetate vapor into the methanol will lower solubility gradually, promoting ordered lattice growth.

Phase 2: Data Collection & Refinement[1]

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo K

  or Cu K

  source).

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- Temperature: 100 K (Cryostream is mandatory to reduce thermal motion of the flexible ring).
- Space Group Determination: Expect monoclinic (

) or orthorhombic settings. Note that if the sample is racemic, the space group will be centrosymmetric. If enantiopure, expect a chiral space group (e.g.,

).

Structural Analysis Workflow

The following diagram illustrates the decision matrix for analyzing the obtained structure, specifically distinguishing between the desired "Locked" conformer and disordered states.

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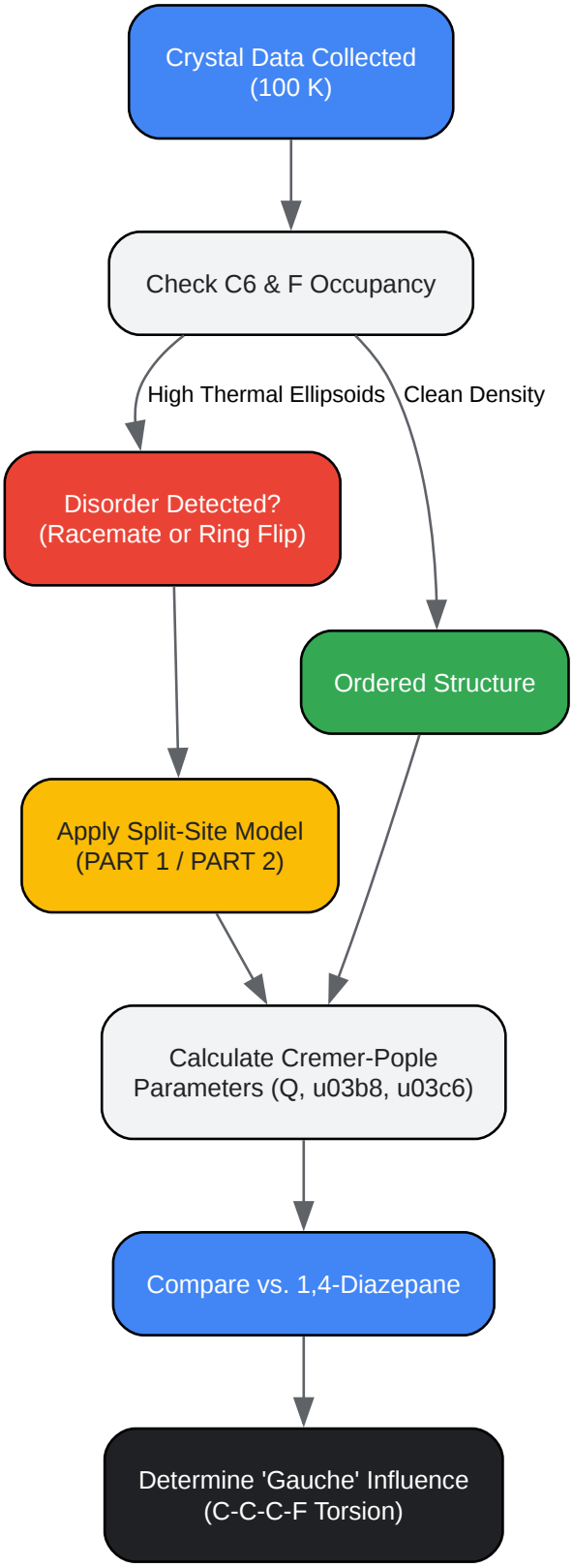

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Figure 1: Crystallographic refinement workflow for determining the conformational bias of fluorinated diazepanes.

Critical Structural Features to Analyze

When analyzing the solved structure of 6-Fluoro-1,4-diazepane 2HCl, focus on these three parameters to validate its performance superiority:

A. The C–F Bond Orientation (The "Gauche" Check)

In the crystal lattice, measure the torsion angle

(N1-C7-C6-F).

- Observation: If

  , the fluorine is in a pseudo-axial orientation, maximizing the gauche effect with the N-C bond.

- Significance: This orientation minimizes the molecular volume and pre-organizes the vector for binding pockets that require compact ligands.

B. Chloride Hydrogen Bonding Network

The 2HCl salt forms a complex H-bond network.

- Expectation:

  interactions are standard.

- The Fluorine Difference: Look for weak

  contacts. The electronegativity of fluorine acidifies the geminal proton (H6), making it a significant hydrogen bond donor to the chloride anion. This interaction often increases the melting point and lattice energy compared to the non-fluorinated analog.

C. Ring Puckering Parameters (Cremer-Pople)

Calculate the total puckering amplitude (

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) and phase angles (

).[1]

- 1,4-Diazepane:

  values typically show high variance (0.6 – 0.9 Å) indicating flexibility.

- 6-Fluoro: Expect a tighter distribution of

  , indicating a "locked" conformation.

Synthesis & Salt Formation Workflow

For researchers synthesizing this material for analysis, the salt formation step is critical for purity.

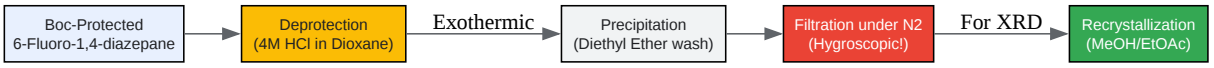

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Figure 2: Synthesis and isolation workflow for the dihydrochloride salt.

References

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  - Context: Discusses the rigidifying power of fluorine substituents in 7-membered N-heterocycles.
- Fluorine in Medicinal Chemistry (pKa and Conformation)
  - Source: Purser, S., et al. "Fluorine in drug discovery." Chemical Society Reviews, 2008.[4]
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- Crystal Structure of 1,4-Diazepane Derivatives
  - Source: "1,4-Ditosyl-1,4-diazepane." PMC - NIH.
  - Context: Provides baseline crystallographic parameters for the 1,4-diazepane ring system (bond lengths and angles).
- PubChem Compound Summary
  - Source: PubChem. "6,6-difluoro-1,4-diazepane dihydrochloride."[5]
  - Context: Verification of chemical identifiers and existing analogs.[3]

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